

Application Notes and Protocols for L-167307 in MAPK Signaling Pathway Analysis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-167307 is a potent and selective, pyrrole-based inhibitor of p38 mitogen-activated protein kinase (MAPK).[1][2][3] The p38 MAPK signaling pathway is a critical regulator of cellular responses to inflammatory cytokines and environmental stress, playing a key role in processes such as apoptosis, cell cycle regulation, and cytokine production. Dysregulation of this pathway is implicated in a variety of inflammatory diseases, making p38 MAPK a significant therapeutic target. These application notes provide detailed protocols for the use of **L-167307** in the analysis of the p38 MAPK signaling pathway.

Quantitative Data Summary

The inhibitory activity of **L-167307** against p38 MAPK has been characterized both in vitro and in vivo. The following table summarizes the key quantitative data for this inhibitor.

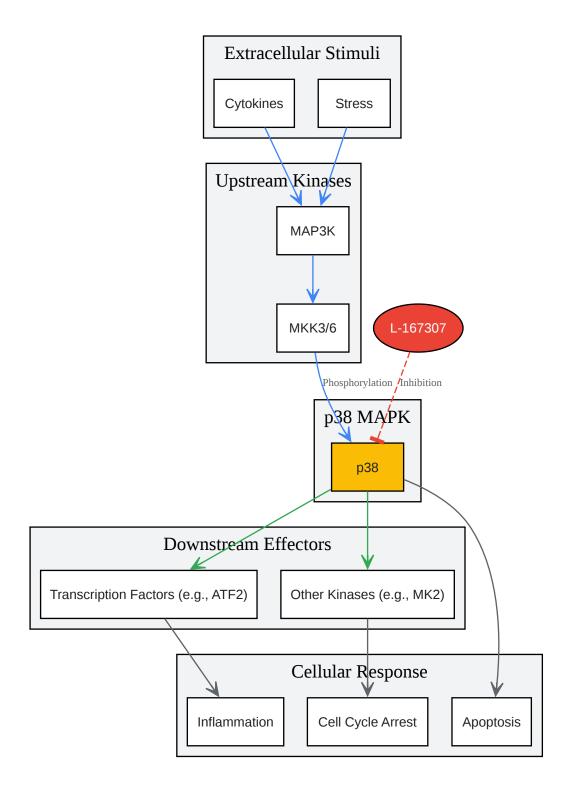
Parameter	Value	Species/System	Reference
IC50 (p38 Kinase)	200 nM	Human recombinant	(de Laszlo et al., 1998)
ID50 (Adjuvant Arthritis Model)	7.4 mg/kg, b.i.d.	Rat	[4]



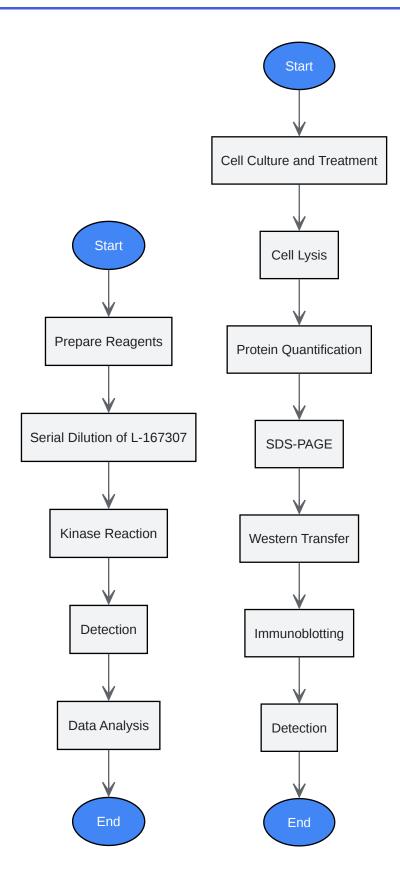
Signaling Pathway

The p38 MAPK signaling cascade is a multi-tiered pathway initiated by various extracellular stimuli. This leads to the activation of upstream kinases, which in turn phosphorylate and activate p38 MAPK. Activated p38 then phosphorylates a range of downstream substrates, including transcription factors and other kinases, leading to a cellular response. **L-167307** acts by inhibiting the kinase activity of p38, thereby blocking the downstream signaling events.

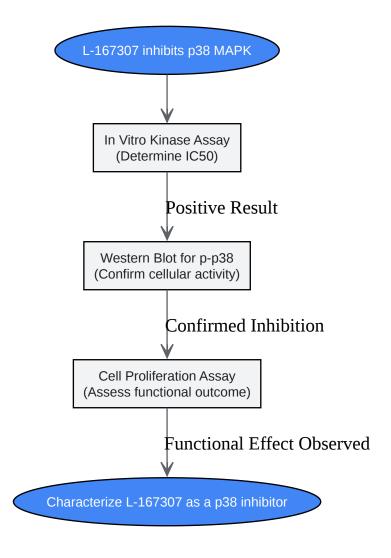












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